

# Y13g: A Powerful Tool for Elucidating Protein-Protein Interactions

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The **Y13g** antibody, also known as Y13-259, is a well-established rat monoclonal antibody that serves as a critical tool for investigating the intricate world of protein-protein interactions, particularly those involving the Ras superfamily of small GTPases. These proteins are central to a multitude of cellular signaling pathways, and their dysregulation is a hallmark of many human diseases, including cancer. This document provides detailed application notes and experimental protocols for utilizing **Y13g** to study these vital interactions.

## Introduction to Y13g (Y13-259)

**Y13g** is a pan-Ras antibody, recognizing H-Ras, K-Ras, and N-Ras isoforms.[1][2][3] Its epitope lies within a conserved region of the Ras protein (amino acids 70-89) that is not directly involved in guanine nucleotide (GTP/GDP) binding.[1] This characteristic is particularly advantageous as it allows the antibody to bind to Ras irrespective of its activation state, enabling the study of interactions with both active (GTP-bound) and inactive (GDP-bound) forms. However, its primary utility lies in its ability to immunoprecipitate Ras and its interacting partners, providing a snapshot of the Ras interactome within a cellular context.

## **Key Applications**

• Co-Immunoprecipitation (Co-IP): **Y13g** is extensively used to isolate Ras-effector protein complexes from cell lysates. By pulling down Ras, researchers can identify and characterize



the proteins that associate with it under specific cellular conditions.

- Pull-Down Assays: In vitro pull-down assays can be performed using purified recombinant
  Ras and potential interacting partners, with Y13g facilitating the capture of these complexes.
- Western Blotting: **Y13g** is a reliable primary antibody for detecting Ras proteins in western blot analyses, allowing for the verification of Ras expression levels in experimental samples. [4][5]
- Immunofluorescence: The antibody can be used to visualize the subcellular localization of Ras proteins, providing insights into their spatial regulation and interaction with localized partners.
- Functional Inhibition: In some experimental setups, Y13g has been shown to neutralize the biological activity of Ras, likely by sterically hindering its interaction with downstream effectors.[6] This can be a valuable tool for probing the functional consequences of Rasmediated signaling.

## **Quantitative Data Summary**

The following table summarizes quantitative data from studies that have utilized **Y13g** or its derivatives to assess protein-protein interactions.

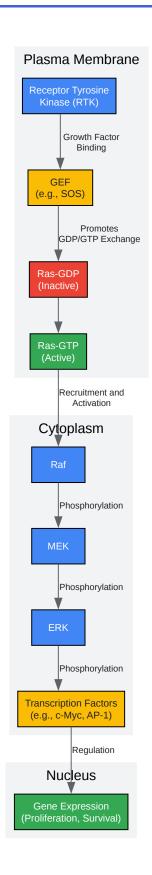


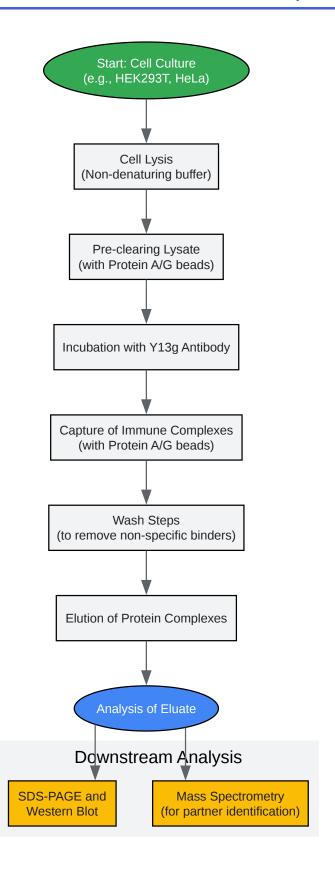
| Parameter                | Value                    | Method  | Protein<br>Interaction                             | Reference                              |
|--------------------------|--------------------------|---|--|--|
| Enrichment<br>Factor     | 270-fold                 | Immunoprecipitat<br>ion-Mass<br>Spectrometry<br>(IP-MS) | HRAS from<br>HCT116 lysate                         | [4]                                    |
| Binding Affinity<br>(Kd) | Low nM                   | Surface Plasmon<br>Resonance<br>(SPR)                   | iDab#6 (Y13-259<br>derivative) to<br>GTP-bound Ras | Not explicitly found in search results |
| Immunoprecipitat         | N-Ras > H-Ras /<br>K-Ras | Co-<br>Immunoprecipitat<br>ion / Western<br>Blot        | Ras isoforms<br>from tumor<br>extracts             | [7]                                    |

# Signaling Pathway: Ras-Raf-MEK-ERK (MAPK) Pathway

The Ras-Raf-MEK-ERK pathway is a canonical signaling cascade that regulates cell proliferation, differentiation, and survival. **Y13g** can be instrumental in studying the initial critical interaction between activated Ras and its effector, Raf kinase.







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